

# safe handling Diarylanilide Yellow health hazards

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## Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

Cat. No.: S8106964

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## Chemical Identification & Key Data

Property	Description
CAS Number	6358-85-6 [1] [2] [3]
Chemical Formula	$C_{32}H_{26}Cl_2N_6O_4$ [1] [4]
Common Names	Diarylde Yellow, Benzidine Yellow G, C.I. Pigment Yellow 12 [1]
Physical Description	Odorless, fine yellow powder [1]
Health Hazards	Emits very toxic fumes of <b>chlorine</b> and <b>nitrogen oxides</b> when heated to decomposition [1] [4]. Chronic bioassays for carcinogenicity in rats and mice were <b>negative</b> [2].
Reactivity	Incompatible with strong oxidizing agents [1] [4]. Azo dyes can be explosive when suspended in air at specific concentrations [1].

## Safe Handling & Emergency Procedures

Here are the essential protocols for handling **Diarylanilide Yellow** in a laboratory setting, presented in a FAQ format.

### FAQ 1: What are the key precautions for safe handling?

- **Prevent Dust Formation:** Handle in a well-ventilated area and use process enclosures to avoid creating dust and aerosols [1] [4].
- **Use Personal Protective Equipment (PPE):** Wear chemical-impermeable gloves, fire-resistant impervious clothing, and tightly fitting safety goggles [1] [4].
- **Control Ignition Sources:** Use spark-proof tools and explosion-proof equipment, as the dry powder can form explosive mixtures in air [1] [4].

### FAQ 2: What should I do in case of accidental exposure?

- **Inhalation:** Immediately move the victim to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention [1] [4].
- **Skin Contact:** Immediately remove contaminated clothing and wash the affected skin thoroughly with soap and water [1] [4].
- **Eye Contact:** Rinse the eyes with pure water for at least 15 minutes and consult a physician [1] [4].
- **Ingestion: Do not induce vomiting.** Rinse the mouth with water and call a poison control center or doctor immediately [1] [4].

### FAQ 3: How do I clean up a spill?

- **Containment:** Prevent the spread of dust and avoid letting the chemical enter drains [1] [4].
- **Clean-up Method:** Dampen the solid spill material with water, then transfer it to a suitable container. Use wet absorbent paper to pick up any remaining material [1].
- **Disposal:** Seal all contaminated materials (clothing, absorbent paper) in a vapor-tight plastic bag for proper disposal. Dispose of the material at a licensed chemical destruction plant or by controlled incineration [1] [4].

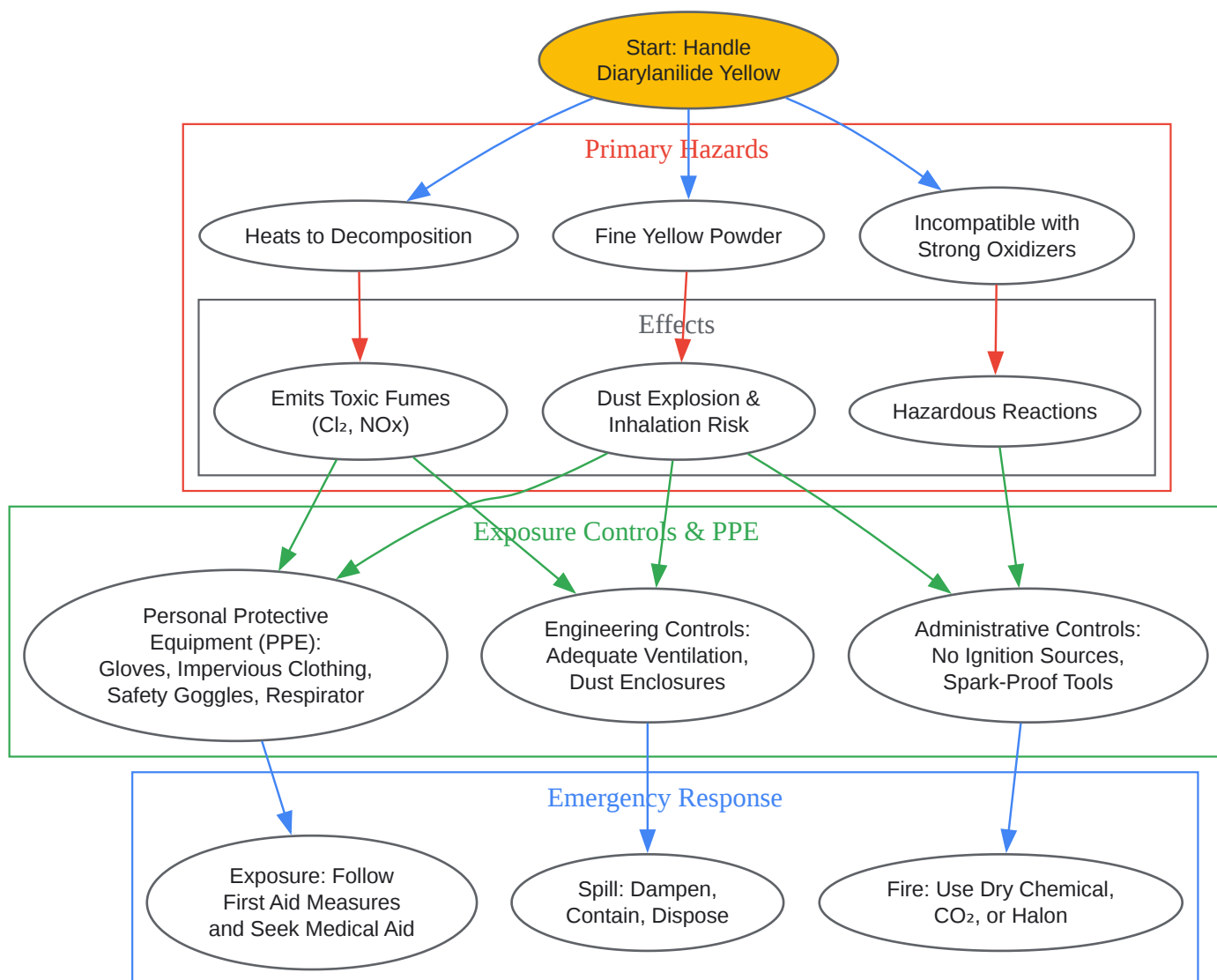
**FAQ 4: How should this chemical be stored?** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing materials [1] [4].

## Experimental Data & Regulatory Context

**Toxicological and Ecotoxicological Data** The acute toxicity of **Diarylanilide Yellow** is relatively low. The oral LD<sub>50</sub> in female rats is 2,228 mg/kg body weight, and the dermal LD<sub>50</sub> in rats is greater than 3,000 mg/kg body weight [4]. A government screening assessment concluded that due to its very low solubility and limited bioavailability, it is not expected to be harmful to aquatic or soil-dwelling organisms at low concentrations and poses a low risk of harm to the environment [3].

**Carcinogenicity Assessment** The U.S. National Toxicology Program (NTP) conducted chronic bioassays on **Diarylanilide Yellow**, and the results were classified as "**Negative**" for evidence of carcinogenic activity in both male and female rats and mice [2]. This indicates that, under the tested conditions, the substance did not demonstrate carcinogenic potential.

The following workflow outlines the logical relationship between the key hazards, required controls, and emergency responses for **Diarylanilide Yellow**.



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## Key Experimental & Handling Insights

- **Low Absorption and Bioavailability:** Studies indicate that diarylide yellow pigments are not readily absorbed by the body after ingestion and do not undergo metabolic cleavage to form hazardous

aromatic amines like 3,3'-dichlorobenzidine in mammals [3] [4]. This is a key reason for their low toxicity profile.

- **Focus on Physical Form:** The primary handling risks are related to its physical form as a fine powder (risk of inhalation and dust explosion) rather than systemic chemical toxicity [1] [3].
- **Regulatory Status:** A comprehensive screening assessment by Health Canada and Environment Canada concluded that five diarylide yellow pigments, including Pigment Yellow 12, do not meet the criteria for being considered harmful to the environment or human health under the Canadian Environmental Protection Act [3].

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## References

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